

N4-Acetylsulfamethoxazole-d4 safety data sheet (SDS) information

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B561764

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An In-depth Technical Guide to the Safety of N4-Acetylsulfamethoxazole-d4

This document provides a comprehensive overview of the available safety and technical data for **N4-Acetylsulfamethoxazole-d4**. It is intended for researchers, scientists, and professionals in drug development who may handle or utilize this compound. **N4-Acetylsulfamethoxazole-d4** is the deuterated form of N4-Acetylsulfamethoxazole, which is the primary metabolite of the sulfonamide antibiotic, Sulfamethoxazole.[1][2] Due to its isotopic labeling, it is primarily used as an internal standard for quantitative analysis in research and development settings.[1]

It is critical to note that comprehensive toxicological studies for **N4-Acetylsulfamethoxazole-d4** have not been conducted. Much of the available safety information is extrapolated from the non-deuterated analogue, N4-Acetylsulfamethoxazole (CAS: 21312-10-7), or its parent compound, Sulfamethoxazole.[3] Therefore, this compound should be handled with the care required for a potentially hazardous substance.

Compound Identification

Correct identification is the first step in ensuring chemical safety. **N4-Acetylsulfamethoxazole-d4** is distinguished by its deuterium-labeled phenyl ring.

Identifier	Value	Source
Chemical Name	N-[2,3,5,6-tetradeuterio-4-[(5-methyl-1,2-oxazol-3-yl)sulfamoyl]phenyl]acetamide	[2] [4] [5]
CAS Number	1215530-54-3	[2] [5]
Unlabeled CAS	21312-10-7 (for N4-Acetylsulfamethoxazole)	[5] [6]
Synonyms	Acetylsulfamethoxazole D4, N-Acetyl Sulfamethoxazole-d4	[4] [5]
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄ S	[2] [5]
Molecular Weight	299.34 g/mol	[2] [4] [5]
Exact Mass	299.0878 Da	[2] [5]

Physical and Chemical Properties

The physical and chemical properties of a substance are essential for determining appropriate handling and storage procedures.

Property	Value	Source
Appearance	White to off-white powder or crystals; Solid	[2] [6] [7]
Solubility	Soluble in chloroform	[6] [8]
LogP	0.7	[2] [3] [4]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	4	[2]

Toxicological Information

Toxicological data for **N4-Acetylsulfamethoxazole-d4** is limited. The information below is primarily for the non-deuterated analogue, N4-Acetylsulfamethoxazole, and should be considered for a preliminary hazard assessment.

GHS Hazard Classification (for N4-Acetylsulfamethoxazole):

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Germ Cell Mutagenicity (Category 2): H341 - Suspected of causing genetic defects.[\[3\]](#)[\[7\]](#)
- Aquatic Toxicity (Acute & Chronic): H410 - Very toxic to aquatic life with long lasting effects.
[\[9\]](#)

Acute Toxicity Data (for N4-Acetylsulfamethoxazole):

Test	Route	Species	Dose	Source
LD50	Oral	Rat	8400 mg/kg	[7] [10]
LD50	Intraperitoneal	Rat	2690 mg/kg	[7]
LD50	Subcutaneous	Rat	>5 g/kg	[7]

To the best of current knowledge, the specific chemical, physical, and toxicological properties of **N4-Acetylsulfamethoxazole-d4** have not been thoroughly investigated. It is not listed as a known or anticipated carcinogen by NTP or OSHA.

Handling, Storage, and Stability

Proper handling and storage are crucial to maintain the integrity of the compound and ensure user safety.

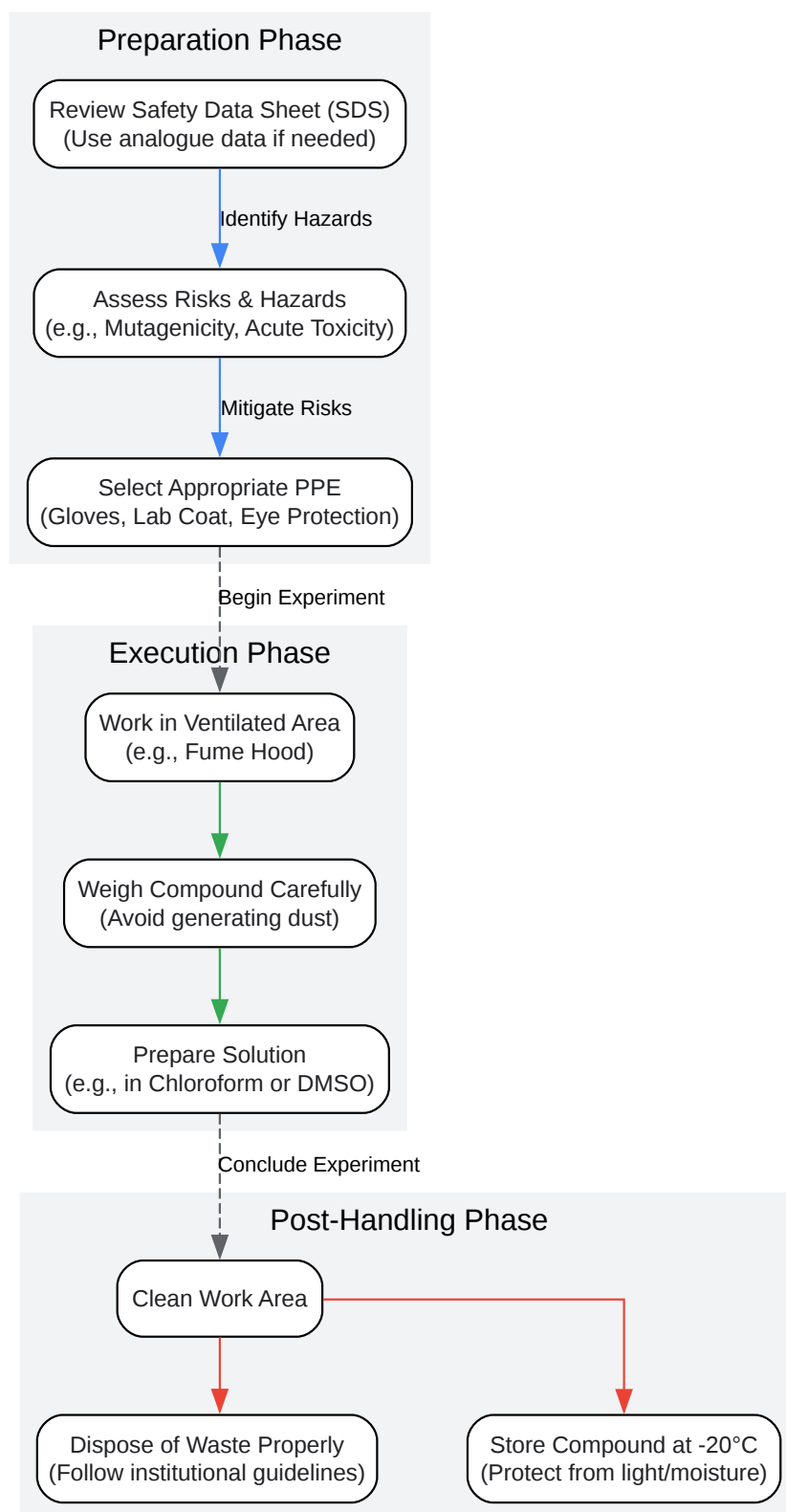
Parameter	Recommendation	Source
Long-Term Storage	-20°C	[1] [6] [8] [11]
Short-Term Storage	+4°C	[6] [8]
Shipping Condition	Ambient Temperature	[6]
Handling Advice	Keep cool and dry. Protect from light and moisture.	[6] [8]
Stability	Stable for at least 2 years when stored at -20°C.	[6] [8]
In Solvent	Store at -80°C for up to 6 months, or -20°C for up to 1 month.	[1] [2]

Experimental Protocols and Workflows

While specific safety testing protocols for this deuterated standard are not available, it is commonly used in analytical methods. The following provides a general workflow for handling this and similar chemical standards in a laboratory setting.

General Handling and Personal Protective Equipment (PPE) Workflow

The following diagram outlines a logical workflow for safely handling chemical reagents like **N4-Acetylsulfamethoxazole-d4** in a research environment.



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Caption: General Laboratory Workflow for Handling Chemical Standards.

Example Solution Preparation Protocols

The following are generalized methods for preparing solutions, often required for analytical or in vivo studies. These are not validated safety protocols but represent common laboratory practice.^[2]

Method 1: DMSO Stock Solution Preparation

- Accurately weigh the required amount of **N4-Acetylsulfamethoxazole-d4** solid.
- Pre-dissolve the solid in a calculated volume of dimethyl sulfoxide (DMSO) to achieve the desired stock solution concentration.
- Vortex or sonicate until fully dissolved.

In Vivo Formulation from DMSO Stock (Example)

- Begin with the prepared DMSO stock solution.
- Add PEG300 and mix until the solution is clear.
- Add Tween 80 and mix until the solution is clear.
- Finally, add ddH₂O (double-distilled water) and mix to achieve the final formulation.

Note: The specific volumes and final concentrations depend entirely on the experimental design and are not defined here.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Contact a licensed professional waste disposal service.^[12] Do not allow the product to enter drains. Uncleaned containers should be handled with the same precautions as the product itself.

Summary

N4-Acetylsulfamethoxazole-d4 is a deuterated metabolite standard with limited direct safety and toxicological data. The available information, largely derived from its non-deuterated

analogue, indicates that it should be treated as harmful if swallowed and as a suspected mutagen. Standard laboratory precautions, including the use of appropriate PPE and handling within a ventilated area, are mandatory. Long-term storage at -20°C is required to ensure its stability. All waste must be disposed of following regulated environmental health and safety protocols.

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